

A Comprehensive Technical Guide to **cis-2-tert-Butylcyclohexyl Acetate**

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Compound of Interest

Compound Name: *cis-2-tert-Butylcyclohexyl acetate*

Cat. No.: *B1293820*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

cis-2-tert-Butylcyclohexyl acetate is a chemical compound primarily utilized as a fragrance ingredient in a wide array of consumer products, from perfumes and cosmetics to household cleaners.[1][2] Its characteristic fruity and woody aroma makes it a valuable component in the fragrance industry.[2] This technical guide provides an in-depth overview of its chemical and physical properties, detailed experimental protocols for its synthesis and analysis, and a discussion of its known applications and safety profile. The primary Chemical Abstracts Service (CAS) number for **cis-2-tert-Butylcyclohexyl acetate** is 20298-69-5.[3] A deprecated CAS number for this compound is 301318-15-0.

Chemical and Physical Properties

The following tables summarize the key quantitative data for **cis-2-tert-Butylcyclohexyl acetate**, providing a comprehensive overview of its physical and chemical characteristics.

Table 1: General and Physical Properties

Property	Value	Source(s)
Molecular Formula	C ₁₂ H ₂₂ O ₂	[3]
Molecular Weight	198.30 g/mol	[3]
Appearance	Colorless liquid	[1]
Boiling Point	220 - 222 °C	
Density	0.941 g/cm ³	
Refractive Index	n _{20/D} 1.450 - 1.455	
Flash Point	90.8 °C (195.4 °F)	
Vapor Pressure	0.103 mmHg @ 25 °C	
Solubility	Insoluble in water; soluble in ethanol	[1]

Table 2: Chromatographic and Spectroscopic Data

Property	Value	Source(s)
LogP (o/w)	4.057	
Kovats Retention Index	1281.6 (Standard non-polar column)	

Experimental Protocols

Synthesis of cis-2-tert-Butylcyclohexyl Acetate

The synthesis of **cis-2-tert-Butylcyclohexyl acetate** is typically achieved in a two-step process. The first step involves the catalytic hydrogenation of 2-tert-butylphenol to produce cis-2-tert-butylcyclohexanol. The second step is the esterification of the resulting alcohol with acetic anhydride.

Step 1: Hydrogenation of 2-tert-Butylphenol to cis-2-tert-Butylcyclohexanol

This procedure is based on catalytic hydrogenation principles, adapted from patent literature.[\[4\]](#)
[\[5\]](#)

- Materials:
 - 2-tert-butylphenol
 - Raney Nickel-Iron catalyst
 - **cis-2-tert-Butylcyclohexyl acetate** (as a reaction promoter)
 - High-pressure autoclave with a stirrer
 - Hydrogen gas source
 - Filtration apparatus
- Procedure:
 - In a high-pressure autoclave, combine 2-tert-butylphenol and a Raney Nickel-Iron catalyst. A small amount of **cis-2-tert-butylcyclohexyl acetate** can be added to enhance the cis-isomer selectivity.[\[4\]](#)[\[5\]](#)
 - Seal the autoclave and purge with nitrogen gas to remove any air.
 - Pressurize the autoclave with hydrogen gas to approximately 20 bar.[\[4\]](#)[\[5\]](#)
 - Heat the mixture to 100-130°C while stirring continuously.[\[4\]](#)[\[5\]](#)
 - Maintain the reaction under these conditions for 10-13 hours, monitoring hydrogen uptake to assess reaction completion.[\[4\]](#)[\[5\]](#)
 - After the reaction is complete, cool the autoclave to room temperature and carefully vent the excess hydrogen gas.
 - Filter the reaction mixture to remove the catalyst. The resulting crude product is cis-2-tert-butylcyclohexanol.

Step 2: Esterification of cis-2-tert-Butylcyclohexanol

This procedure outlines the esterification of the alcohol intermediate to the final product.

- Materials:
 - cis-2-tert-butylcyclohexanol (from Step 1)
 - Acetic anhydride
 - Anhydrous sodium acetate (as a catalyst)
 - Round-bottom flask with a reflux condenser
 - Heating mantle
 - Separatory funnel
 - Sodium bicarbonate solution (5%)
 - Brine solution
 - Anhydrous magnesium sulfate
 - Rotary evaporator
 - Distillation apparatus
- Procedure:
 - In a round-bottom flask, combine cis-2-tert-butylcyclohexanol, acetic anhydride, and a catalytic amount of anhydrous sodium acetate.
 - Attach a reflux condenser and heat the mixture to reflux for several hours.
 - Monitor the reaction progress using Thin Layer Chromatography (TLC) or Gas Chromatography (GC).
 - Once the reaction is complete, cool the mixture to room temperature.

- Transfer the mixture to a separatory funnel and wash sequentially with water, 5% sodium bicarbonate solution (to neutralize excess acetic acid), and brine.
- Dry the organic layer over anhydrous magnesium sulfate.
- Filter to remove the drying agent and concentrate the filtrate using a rotary evaporator.
- Purify the crude product by vacuum distillation to obtain pure **cis-2-tert-Butylcyclohexyl acetate**.

Analytical Method: Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a standard method for the analysis and quality control of fragrance compounds like **cis-2-tert-Butylcyclohexyl acetate**.[\[6\]](#)[\[7\]](#)[\[8\]](#)

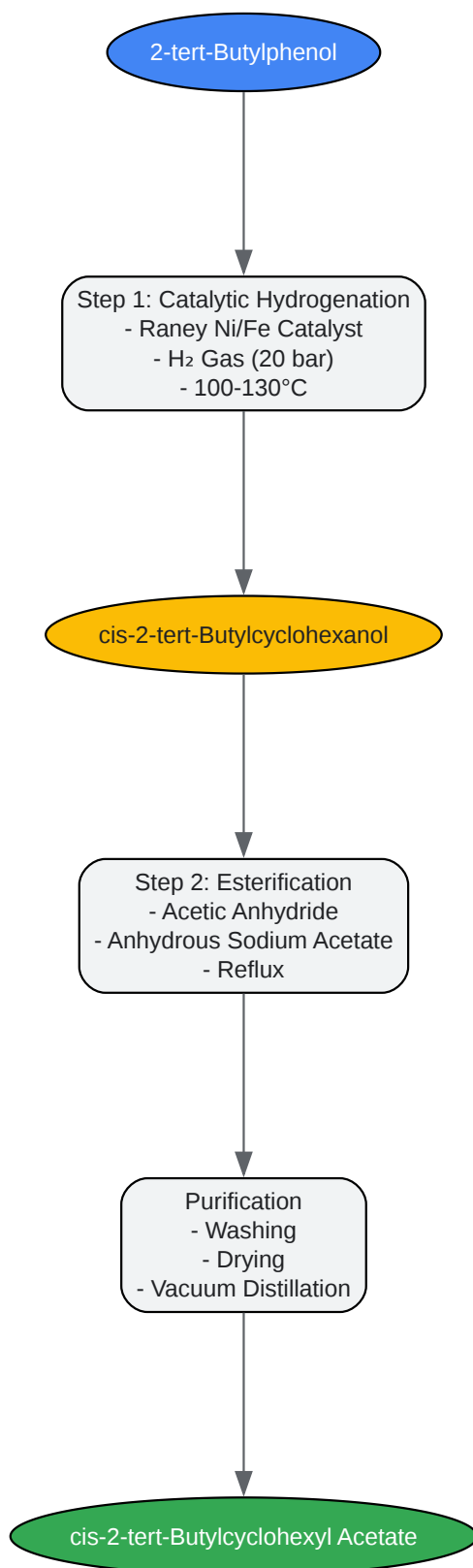
- Instrumentation:
 - Gas chromatograph coupled with a mass spectrometer (e.g., Agilent 7890B GC with 5977B MSD).[\[6\]](#)
 - Capillary column suitable for fragrance analysis (e.g., a non-polar or medium-polarity column like DB-5ms or HP-5ms).
- Sample Preparation:
 - Prepare a stock solution of **cis-2-tert-Butylcyclohexyl acetate** in a suitable solvent such as ethanol or dichloromethane.
 - Create a series of calibration standards by diluting the stock solution to a range of concentrations (e.g., 2-100 mg/L).[\[7\]](#)
 - For unknown samples, dissolve a known amount in the solvent.
- GC-MS Conditions:
 - Injector Temperature: 250°C

- Injection Mode: Split (e.g., 50:1 split ratio)
- Carrier Gas: Helium at a constant flow rate (e.g., 1 mL/min)
- Oven Temperature Program:
 - Initial temperature: 60°C, hold for 2 minutes
 - Ramp: 5°C/min to 240°C
 - Hold at 240°C for 5 minutes
- MS Transfer Line Temperature: 280°C
- Ion Source Temperature: 230°C
- Ionization Mode: Electron Ionization (EI) at 70 eV
- Scan Range: m/z 40-400
- Data Analysis:
 - Identify the peak corresponding to **cis-2-tert-Butylcyclohexyl acetate** based on its retention time and mass spectrum.
 - Confirm the identity by comparing the mass spectrum with a reference library (e.g., NIST).
 - Quantify the compound by integrating the peak area and comparing it to the calibration curve.

Mandatory Visualizations

Synthesis Workflow of cis-2-tert-Butylcyclohexyl Acetate

The following diagram illustrates the two-step synthesis process from the starting material to the final product.



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Caption: Synthesis workflow for **cis-2-tert-Butylcyclohexyl acetate**.

Biological Activity and Applications

The primary application of **cis-2-tert-Butylcyclohexyl acetate** is in the fragrance industry.[1] It is used in a variety of products, including perfumes, soaps, detergents, and other scented consumer goods.[2] Toxicological and dermatological reviews have been conducted to assess its safety for use as a fragrance ingredient.[9] While it is classified as toxic to aquatic life with long-lasting effects, it is not classified as hazardous for human health under normal use conditions.[10][11] There is no significant evidence in the scientific literature to suggest that **cis-2-tert-Butylcyclohexyl acetate** has specific signaling pathway interactions or is being investigated as a drug development candidate. Its biological effects are primarily related to its potential for skin sensitization in some individuals when used in fragrances.[9]

Conclusion

cis-2-tert-Butylcyclohexyl acetate is a commercially important fragrance compound with well-defined chemical and physical properties. Its synthesis is a two-step process involving hydrogenation and esterification, and its analysis is readily achieved using standard techniques like GC-MS. While its primary role is in the fragrance industry, a thorough understanding of its properties and synthesis is valuable for researchers and professionals in various chemical sciences.

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